Application Note: Stereoselective Synthesis of the Darunavir bis-THF Ligand

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Compound of Interest	
Compound Name:	*(3s,3ar,6as)-Hexahydrofuro[2,3-B]furan-3-Ol*
CAS No.:	*162119-33-7*
Cat. No.:	*B069558*

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Introduction: The Significance of the (3R,3aS,6aR)-Hexahydrofuro[2,3-b]furan-3-ol Ligand in HIV Therapy

Darunavir (marketed as Prezista™) stands as a cornerstone in the management of Human Immunodeficiency Virus (HIV) infection, particularly against multi-drug resistant strains.[1][2] A key structural feature contributing to its remarkable efficacy and high genetic barrier to resistance is the P2 ligand, a stereochemically defined bis-tetrahydrofuran (bis-THF) moiety, specifically (3R,3aS,6aR)-hexahydrofuro[2,3-b]furan-3-ol.[2][3][4] This ligand is meticulously designed to form extensive hydrogen bonding interactions with the backbone atoms of the HIV-1 protease active site.[2][4] This "backbone binding" concept is crucial for its robust activity against mutant protease variants where side-chain interactions might be compromised.[4][5]

The precise stereochemistry of the three contiguous stereocenters in the bis-THF ligand is paramount for its potent biological activity. Consequently, the development of efficient and highly stereoselective synthetic routes to this key intermediate is a topic of significant academic

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and industrial research. This application note provides a detailed overview of prominent stereoselective strategies for the synthesis of the Darunavir bis-THF ligand, complete with mechanistic insights and detailed experimental protocols.

Strategic Approaches to Stereocontrol

The synthesis of a molecule with three specific stereocenters presents a considerable challenge. Researchers have devised several elegant strategies to achieve the desired (3R,3aS,6aR) stereochemistry. These approaches can be broadly categorized into:

- Chiral Pool Synthesis: Utilizing readily available and enantiomerically pure starting materials.
- Asymmetric Catalysis and Reagent-Controlled Reactions: Employing chiral catalysts or reagents to induce stereoselectivity.
- Enzymatic and Chemoenzymatic Methods: Leveraging the high stereoselectivity of enzymes for resolution or asymmetric transformation.
- Photochemical Cycloadditions: Utilizing light-induced reactions to form key ring structures.

The following sections will delve into specific examples of these strategies, highlighting the chemical logic behind each approach.

Synthetic Strategies and Mechanistic Insights

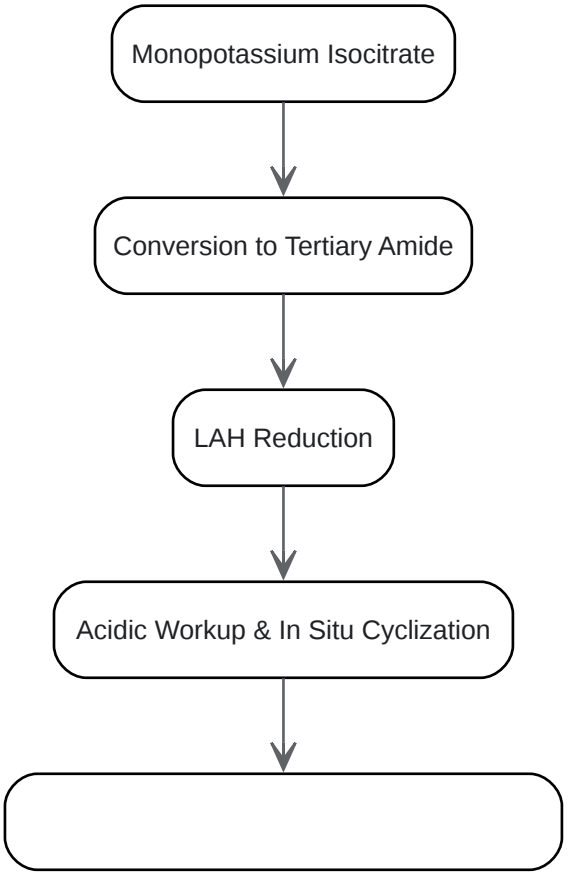
Chiral Pool Approach: Synthesis from Isocitric Acid

A practical and cost-effective synthesis has been developed starting from monopotassium isocitrate, a readily available fermentation product.[6][7] This strategy leverages the inherent chirality of the starting material to establish the stereocenters of the final product.

The key transformation involves the reduction of a tertiary amide and ester functionalities with a powerful reducing agent like lithium aluminum hydride (LAH), followed by an acid-catalyzed workup that facilitates a spontaneous cyclization to form the bicyclic furofuranol structure.[6] The selection of the amide substrate is critical for achieving an efficient reduction and subsequent cyclization.[6][7]

Logical Flow of the Isocitrate-Based Synthesis

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Caption: Synthesis of the bis-THF ligand from isocitrate.

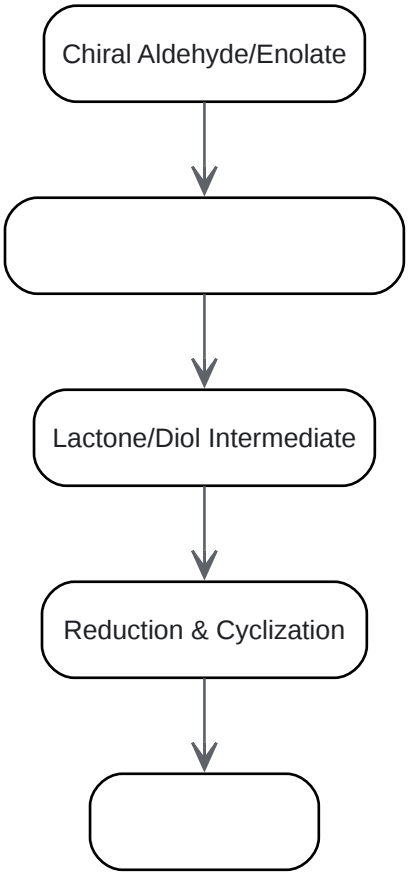
Stereoselective Aldol Reaction Approach

A highly diastereo- and enantioselective synthesis has been achieved using an ester-derived titanium enolate-based anti-aldol reaction as the key step.[8] This method provides excellent control over the formation of new stereocenters. Another powerful approach utilizes an Evans-Mukaiyama aldol reaction between (benzyloxy)acetaldehyde and a silyl ketene acetal, which also demonstrates high levels of stereocontrol.[9][10]

The general principle of these aldol-based strategies is to create a key intermediate with the correct relative and absolute stereochemistry, which is then elaborated through a series of transformations, including reduction and cyclization, to yield the final bis-THF alcohol.

Key Steps in an Aldol-Based Synthesis

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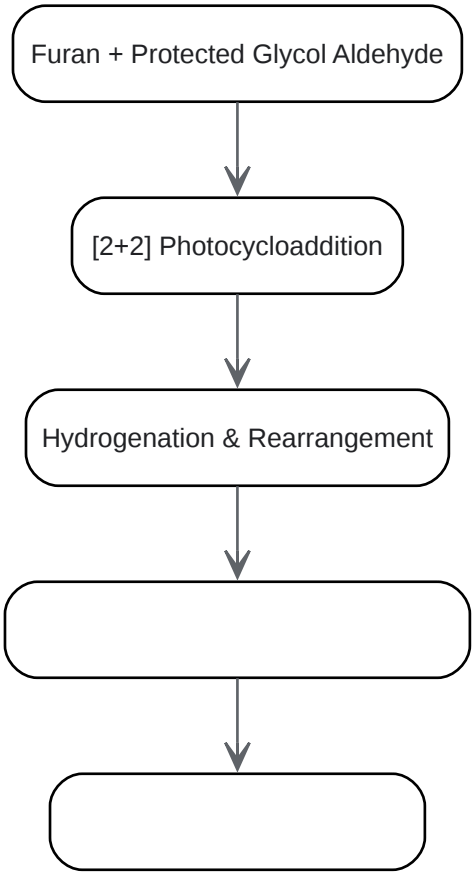
Caption: General workflow for aldol reaction-based synthesis.

Photochemical [2+2] Cycloaddition

A concise and efficient one-pot synthesis has been developed that utilizes a [2+2] photocycloaddition between furan and a Cbz-protected glycolaldehyde.[11][12] This key step establishes the core bicyclic structure with the correct relative stereochemistry. Subsequent hydrogenation and a lipase-catalyzed kinetic resolution afford the enantiomerically pure target compound.[11][12] While photochemical reactions can be challenging to scale up, this method offers a unique and convergent approach to the bis-THF ligand.[3]

Workflow of the Photochemical Synthesis

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Caption: Photochemical approach to the bis-THF ligand.

Chemoenzymatic Dynamic Kinetic Resolution

A highly innovative approach employs a ketoreductase (KRED) enzyme for the dynamic kinetic resolution of a β-ketolactone.[13] This method is particularly powerful as it can theoretically convert 100% of the racemic starting material into the desired enantiomerically pure product. The enzymatic reduction sets the key stereocenter, and subsequent chemical steps, including lactone reduction and cyclization, complete the synthesis.[13]

Quantitative Data Summary

The following table summarizes the reported yields and stereoselectivities for some of the discussed synthetic strategies.

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Synthetic Strategy	Key Step	Reported Yield	Enantiomeric Excess (ee)	Reference
Isocitrate-Based	LAH Reduction/Cyclization	43% overall	>99%	[6]
Anti-Aldol Route	Ti-enolate Aldol Reaction	Not specified	>99%	[8]
Photochemical	[2+2] Cycloaddition/Resolution	43%	99%	[12]
Chemoenzymatic	KRED Dynamic Kinetic Resolution	39% over 4 steps	Not specified	[13]

Detailed Experimental Protocols

Protocol 1: Synthesis of (3R,3aS,6aR)-Hexahydrofuro[2,3-b]furan-3-ol via Photochemical Cycloaddition and Enzymatic Resolution

This protocol is adapted from the work of Kappe, C. O., et al. (2017).[11][12]

Step 1: [2+2] Photocycloaddition and Hydrogenation

- Combine furan and Cbz-protected glycolaldehyde in an appropriate solvent within a photochemical reactor.
- Irradiate the mixture with a suitable UV light source until the starting materials are consumed (monitor by TLC or LC-MS).
- After the reaction is complete, transfer the mixture to a hydrogenation vessel.
- Add a palladium on carbon (Pd/C) catalyst.

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- Pressurize the vessel with hydrogen gas and stir until the reaction is complete.
- Filter the reaction mixture through a pad of Celite to remove the catalyst and concentrate the filtrate in vacuo.

Step 2: Lipase-Catalyzed Kinetic Resolution

- Dissolve the crude product from Step 1 (a racemic mixture of the bis-THF alcohol) in a suitable solvent such as methyl tert-butyl ether (MTBE).
- Add Porcine Pancreatic Lipase (PPL) (e.g., 10% w/w).
- Add propionic anhydride (1.0 equivalent).
- Stir the reaction mixture at room temperature for approximately 22 hours.
- Monitor the reaction progress to achieve ~50% conversion.
- Filter the mixture through a pad of Celite to remove the enzyme.
- Concentrate the filtrate and purify by flash column chromatography (e.g., cyclohexane/EtOAc = 1/1) to separate the desired (-)-bis-THF alcohol from the acylated enantiomer.

Protocol 2: Synthesis via Stereoselective Anti-Aldol Reaction

This protocol is a generalized representation based on the principles described by Ghosh, A. K., et al.[8]

Step 1: Ozonolysis and Reduction

- Dissolve the protected alkene starting material (e.g., compound 11 in the cited reference) in dichloromethane (CH_2Cl_2) and cool to -78 °C.[8]
- Bubble ozone gas through the solution until a light blue color persists.
- Purge the excess ozone with an inert gas (e.g., argon) until the blue color disappears.

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- Add dimethyl sulfide (Me_2S) and stir for 1 hour, then warm to 0 °C.
- Reduce the resulting intermediate in situ with sodium borohydride ($NaBH_4$) to yield a diol.

Step 2: Deprotection and Cyclization

- Expose the diol from Step 1 to aqueous hydrochloric acid (HCl).
- The acidic conditions will effect the deprotection of any acid-labile protecting groups (e.g., THP) and catalyze the cyclization to form the desired (3R,3aS,6aR)-hexahydrofuro[2,3-b]furan-3-ol.
- Purify the final product by column chromatography.
- The optical purity can be determined by methods such as Mosher ester analysis.[8]

Conclusion

The stereoselective synthesis of the Darunavir bis-THF ligand is a testament to the ingenuity of modern synthetic organic chemistry. A variety of robust and elegant strategies have been developed to tackle the challenge of controlling its three contiguous stereocenters. From leveraging the innate chirality of natural products to the precision of asymmetric catalysis and the efficiency of chemoenzymatic methods, researchers have a powerful toolkit at their disposal. The choice of a particular synthetic route in a research or industrial setting will depend on factors such as cost of starting materials, scalability, and the desired level of stereochemical purity. The continued exploration and refinement of these synthetic pathways are crucial for ensuring the accessibility of vital medications like Darunavir to a global patient population.[6]

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